

Safety data sheet (SDS) for 7,8-tetradecanedione

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Tetradecane-7,8-dione*

CAS No.: *6305-47-1*

Cat. No.: *B3055106*

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Technical Safety Guide: 7,8-Tetradecanedione Executive Summary & Compound Identity

7,8-Tetradecanedione is a symmetric aliphatic

-diketone (1,2-diketone). Unlike its volatile homolog 2,3-butanedione (diacetyl), this mid-chain compound exhibits lower vapor pressure but retains the specific reactivity of the vicinal carbonyl moiety. It is primarily utilized as a building block for low band-gap conjugated polymers (e.g., in condensation with diaminothiophenes) and as a synthetic intermediate in lipid and pheromone chemistry.

Due to the limited availability of direct toxicological datasets for this specific isomer, this guide employs Read-Across Toxicology principles, deriving safety protocols from structural analogs (short-chain

-diketones and long-chain aliphatic ketones).

Chemical Identification

Parameter	Detail
IUPAC Name	7,8-Tetradecanedione
CAS Number	6305-47-1
Molecular Formula	
Molecular Weight	226.36 g/mol
SMILES	<chem>CCCCCCC(=O)C(=O)CCCCC</chem>
Structure Class	Vicinal Diketone (Lipophilic)

Physicochemical Profile

Data derived from experimental synthesis reports and homologous series interpolation.

Property	Value / Observation	Relevance to Safety
Physical State	Solid (Crystalline/Waxy)	Dust inhalation hazard; requires particulate controls.
Melting Point	~50–65 °C (Predicted)	Low-melting solid; may liquefy during transport or exothermic reaction.
Boiling Point	>280 °C (Predicted)	Low volatility at STP; thermal decomposition risk if distilled without vacuum.
Solubility	Soluble in , EtOH, Hexanes	Lipophilic; readily penetrates dermal barriers in solution.
Reactivity	High (1,2-Dicarbonyl)	Condenses with diamines; susceptible to oxidative cleavage.

Hazard Identification (GHS Classification)

Classification based on Functional Group Analysis (FGA) and Read-Across from 2,3-butanedione.

Core Hazards[1]

- Skin Irritation (Category 2): Lipophilic ketones strip dermal oils; the diketone moiety is a known irritant.
- Eye Irritation (Category 2A): Dust or vapors (upon heating) cause severe irritation.
- Specific Target Organ Toxicity - Single Exposure (Respiratory): The -diketone motif is structurally alert for respiratory toxicity (bronchiolitis obliterans mechanism), though reduced volatility mitigates acute risk compared to diacetyl. Treat as a potential respiratory sensitizer.

Signal Word: WARNING

Hazard Statements

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

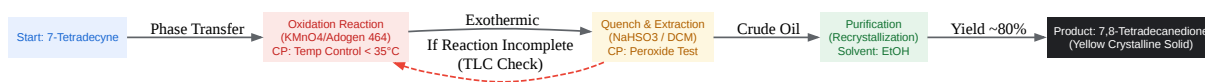
Experimental Protocols & Handling

As a Senior Application Scientist, I recommend the following "Self-Validating" protocols. These workflows incorporate checkpoints to verify safety and chemical integrity in real-time.

Safe Synthesis Workflow (Alkyne Oxidation Route)

This route avoids toxic heavy metals (like Osmium) often used in dihydroxylation, preferring Permanganate or Ruthenium-catalyzed oxidation of 7-tetradecyne.

Diagram 1: Synthesis & Safety Workflow This diagram outlines the logical flow from precursor to purified product, highlighting critical safety control points (CP).



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Caption: Synthesis of 7,8-tetradecanedione via phase-transfer oxidation. CP indicates critical safety control points.

Handling & Storage Protocol

The "Inert-First" Principle: Alpha-diketones are susceptible to auto-oxidation and hydration.

- Storage: Store under Argon/Nitrogen at 4°C.
- Solubilization: When preparing stock solutions (e.g., for polymer synthesis), add solvent before removing from the fume hood to prevent dust generation.
- Decontamination: Use a solution of 10% Sodium Bisulfite () to clean glassware. This chemically reduces the dione to the less toxic diol/ketol species before washing.

Emergency Response (SDS Core)

Scenario	Immediate Action	Mechanistic Rationale
Inhalation	Move to fresh air; rest in half-upright position.	Diketones can cause ciliary stasis; upright posture aids lung clearance.
Skin Contact	Wash with PEG-400 or soap/water. Do NOT use alcohol immediately.	Alcohol may increase transdermal absorption of the lipophilic ketone.
Eye Contact	Flush with water for 15 mins.	Dilution is critical to prevent corneal clouding from protein cross-linking.
Spill	Cover with weak bisulfite solution, then absorb.	Bisulfite chemically neutralizes the reactive carbonyls.

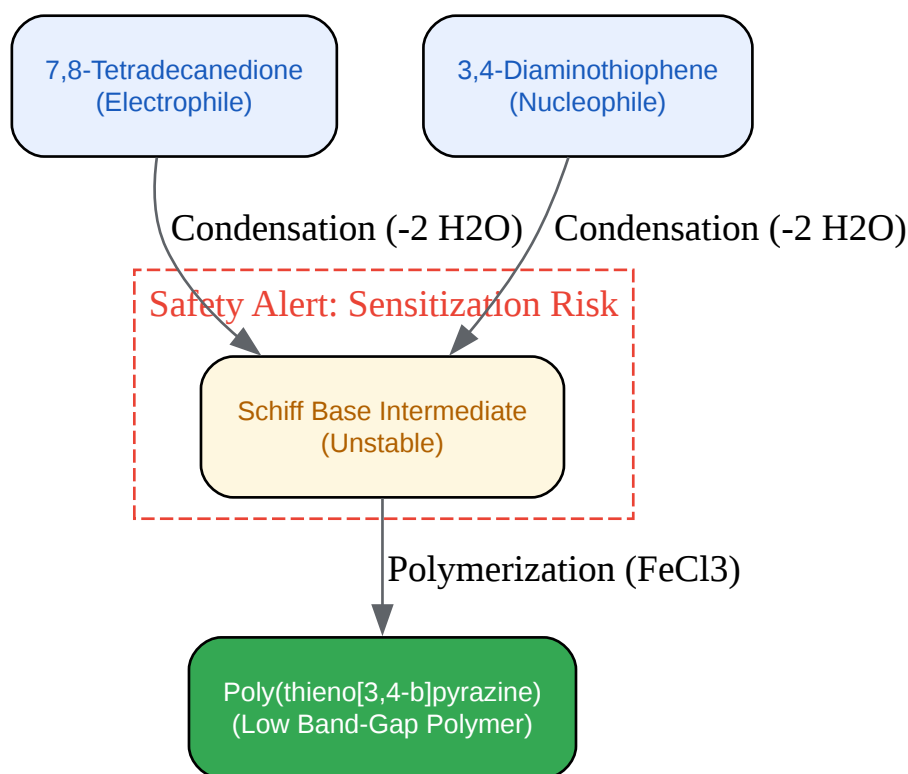
Scientific Context: Reactivity & Applications

Understanding the why behind the safety allows for better risk management.

Reactivity Profile: The 7,8-tetradecanedione molecule possesses a "dual-electrophile" core. The adjacent carbonyls create a strong dipole and a low-lying LUMO (Lowest Unoccupied Molecular Orbital).

- **Polymer Chemistry:** It condenses with bis-nucleophiles (e.g., 3,4-diaminothiophene) to form pyrazine rings. This reaction is driven by the stability of the aromatic product.
- **Safety Implication:** This same reactivity allows it to cross-link proteins (lysine residues) in biological tissue, leading to sensitization.

Diagram 2: Reactivity & Polymerization Pathway Visualizing the condensation mechanism utilized in low band-gap polymer synthesis.



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Caption: Condensation of 7,8-tetradecanedione with diamines. The electrophilic nature drives both synthesis and toxicity.

References

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Sources

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- 2. pubs.acs.org [pubs.acs.org]
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